Solubility Profiling of 2-Bromo-5-fluoro-4-methylaniline: A Technical Guide

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Compound of Interest

Compound Name:	*2-Bromo-5-fluoro-4-methylaniline*
CAS No.:	*202865-78-9*
Cat. No.:	*B1271560*

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Executive Summary

Compound: **2-Bromo-5-fluoro-4-methylaniline** CAS Registry Number: 202865-78-9 Molecular Formula: C_7H_7BrFN Molecular Weight: 204.04 g/mol

This technical guide provides a comprehensive framework for understanding and determining the solubility profile of **2-Bromo-5-fluoro-4-methylaniline**. As a tri-substituted aniline derivative, this compound serves as a critical intermediate in the synthesis of pharmaceuticals and agrochemicals. Its solubility behavior is governed by the interplay between the lipophilic bromine/methyl groups and the polar, hydrogen-bonding amino functionality.

This document synthesizes Structure-Activity Relationship (SAR) predictions with rigorous experimental protocols, enabling researchers to optimize reaction solvents, design recrystallization processes, and ensure accurate analytical standard preparation.

Physicochemical Context & Solubility Prediction

To predict the solubility behavior of **2-Bromo-5-fluoro-4-methylaniline**, we must analyze its molecular architecture. The compound features a "push-pull" electronic system: the amino

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group is an electron donor, while the bromine and fluorine atoms are electron-withdrawing (inductive effect).

Structural Determinants of Solubility

- Lipophilicity (LogP ~2.4): The presence of the bromine atom and methyl group significantly increases the lipophilicity compared to aniline. This predicts poor water solubility and high affinity for medium-polarity organic solvents.
- Crystal Lattice Energy: Unlike its analog 2-bromo-4-methylaniline (which melts at ~16°C), the addition of the fluorine atom at the 5-position typically enhances crystal packing efficiency through weak C-F···H interactions. Consequently, this compound is expected to be a solid at room temperature, requiring energy input (enthalpy of fusion) to dissolve.
- Hydrogen Bonding: The primary amine ($-NH_2$) acts as both a hydrogen bond donor and acceptor.
    - Implication: High solubility in polar protic solvents (Alcohols) and polar aprotic solvents (DMSO, DMF) capable of accepting H-bonds.

Predicted Solubility Profile (SAR Analysis)

Based on the solubility parameters of structurally similar halogenated anilines (e.g., 4-Fluoro-3-methylaniline, 2-Bromo-4-methylaniline), the expected solubility classification is:

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Solvent Class	Representative Solvents	Predicted Solubility	Mechanistic Rationale
Polar Aprotic	DMSO, DMF, DMAc	High (>100 mg/mL)	Strong dipole-dipole interactions; solvent accepts H-bonds from amine.
Polar Protic	Methanol, Ethanol, IPA	Moderate-High	Solvation via hydrogen bonding network; temperature-dependent.
Chlorinated	Dichloromethane (DCM), Chloroform	High	"Like dissolves like"; high polarizability of Br matches chlorinated solvents.
Esters/Ketones	Ethyl Acetate, Acetone	Moderate	Good general solvents; useful for recrystallization.[1]
Non-Polar	n-Heptane, Hexane, Toluene	Low (<10 mg/mL)	Lack of specific interactions; useful as anti-solvents.
Aqueous	Water, pH 7 Buffer	Insoluble	Hydrophobic aromatic core dominates; requires pH < 2 (protonation) to dissolve.

Experimental Protocol: Determination of Equilibrium Solubility

Since specific mole-fraction solubility data for this isomer is often proprietary, researchers must generate their own curves. The following protocol is the industry standard for generating thermodynamic solubility data suitable for Van't Hoff analysis.

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Method: Static Equilibrium (Shake-Flask) with HPLC

Objective: Determine the saturation mole fraction (

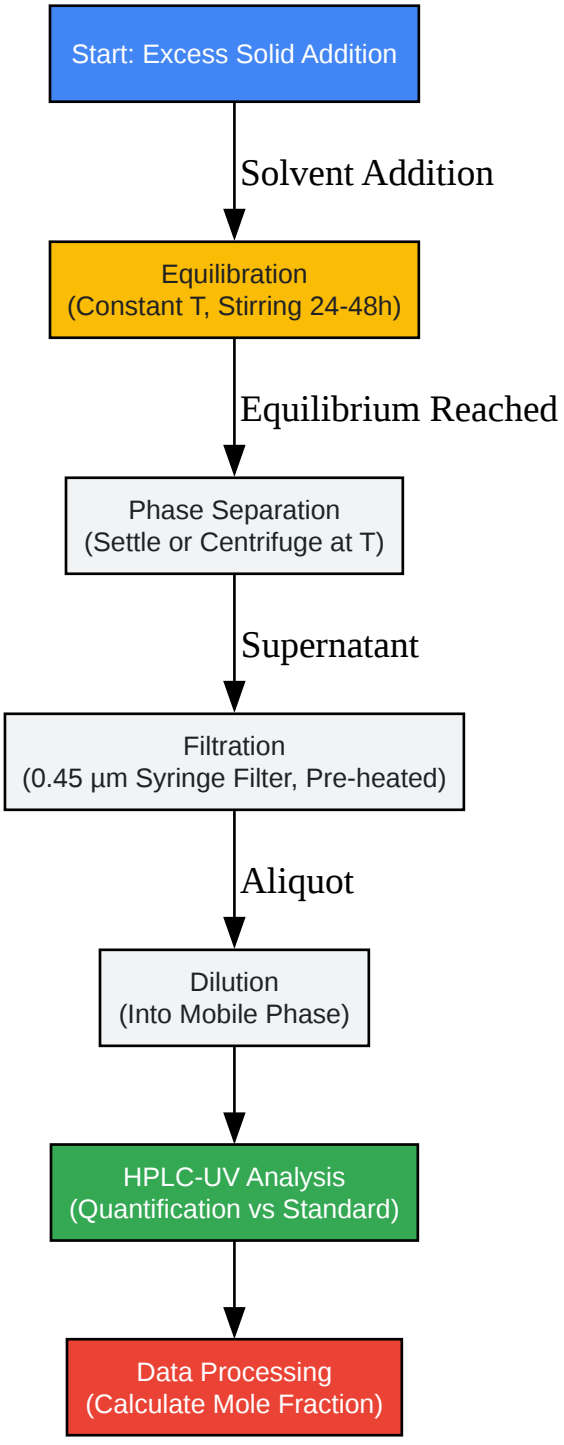
) at temperatures

to

K.

Workflow Diagram:

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Figure 1: Standard Operating Procedure for Static Equilibrium Solubility Measurement.

Step-by-Step Methodology

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- Preparation: Add excess **2-Bromo-5-fluoro-4-methylaniline** solid to a glass vial containing the target solvent (e.g., 5 mL).
- Equilibration: Place the vial in a thermostatic shaker bath at the target temperature (e.g., 25°C). Agitate at 150 rpm for 24–48 hours to ensure saturation.
- Sampling: Stop agitation and allow the solid to settle for 1 hour at the same temperature.
- Filtration: Withdraw the supernatant using a syringe equipped with a 0.45 µm PTFE filter. Crucial: Pre-heat the syringe/filter to the bath temperature to prevent precipitation during transfer.
- Dilution: Immediately dilute a known volume of the filtrate into the HPLC mobile phase (e.g., Acetonitrile/Water) to quench the solution.
- Quantification: Analyze via HPLC-UV (typically at 254 nm or 210 nm) against a calibration curve of the pure standard.

Thermodynamic Analysis

Once solubility data is collected at multiple temperatures (e.g., 298K, 303K, 308K, 313K), a thermodynamic analysis is required to understand the dissolution mechanism.

Modified Apelblat Equation

For precise correlation of solubility (

) with temperature (

), use the Modified Apelblat equation:

Where

is the mole fraction solubility, and

are empirical constants derived from regression analysis.

Van't Hoff Analysis

To determine the enthalpy (

) and entropy (

) of dissolution, plot

vs

.

- Slope (

  ):

- Intercept (

  ):

Interpretation Guide:

- Positive

  : Endothermic dissolution. Solubility increases with temperature (Typical for this class of compounds).

- Positive

  : Disorder increases upon dissolution. This is the driving force for solubilizing the crystal lattice.

Applications in Process Chemistry

Recrystallization Strategy

The purification of **2-Bromo-5-fluoro-4-methylaniline** from regioisomers (e.g., 5-bromo-4-fluoro-2-methylaniline) relies on exploiting solubility differentials.

Recommended Solvent System: Ethanol / Water

- Dissolution: Dissolve the crude solid in hot Ethanol (approx. 60°C).
- Anti-solvent Addition: Slowly add Water until persistent turbidity is observed.

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- Cooling: Cool slowly to 0–5°C. The target compound, being more lipophilic than many polar impurities, will crystallize out.

Alternative System: Toluene / Heptane

- Useful for removing non-polar impurities.[2] Dissolve in minimum hot Toluene; add Heptane to precipitate.

Reaction Solvent Selection

- Nucleophilic Substitution: Use DMF or DMSO. The high solubility and dielectric constant stabilize the transition state for reactions involving the amine or the displacement of the halogens.

- Coupling Reactions (e.g., Buchwald-Hartwig): Use Toluene or 1,4-Dioxane. While solubility is lower than in DMF, these solvents are preferred for palladium-catalyzed cycles to prevent catalyst poisoning.

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- To cite this document: BenchChem. [Solubility Profiling of 2-Bromo-5-fluoro-4-methylaniline: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1271560/docs#solubility-profiling-of-2-bromo-5-fluoro-4-methylaniline-a-technical-guide]

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